

# Chromatographic Separation of Trientine and its Acetylated Metabolites: An Application Note

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## Compound of Interest

Compound Name: *N1-Acetyl Triethylenetetramine-d4*

Cat. No.: *B12381456*

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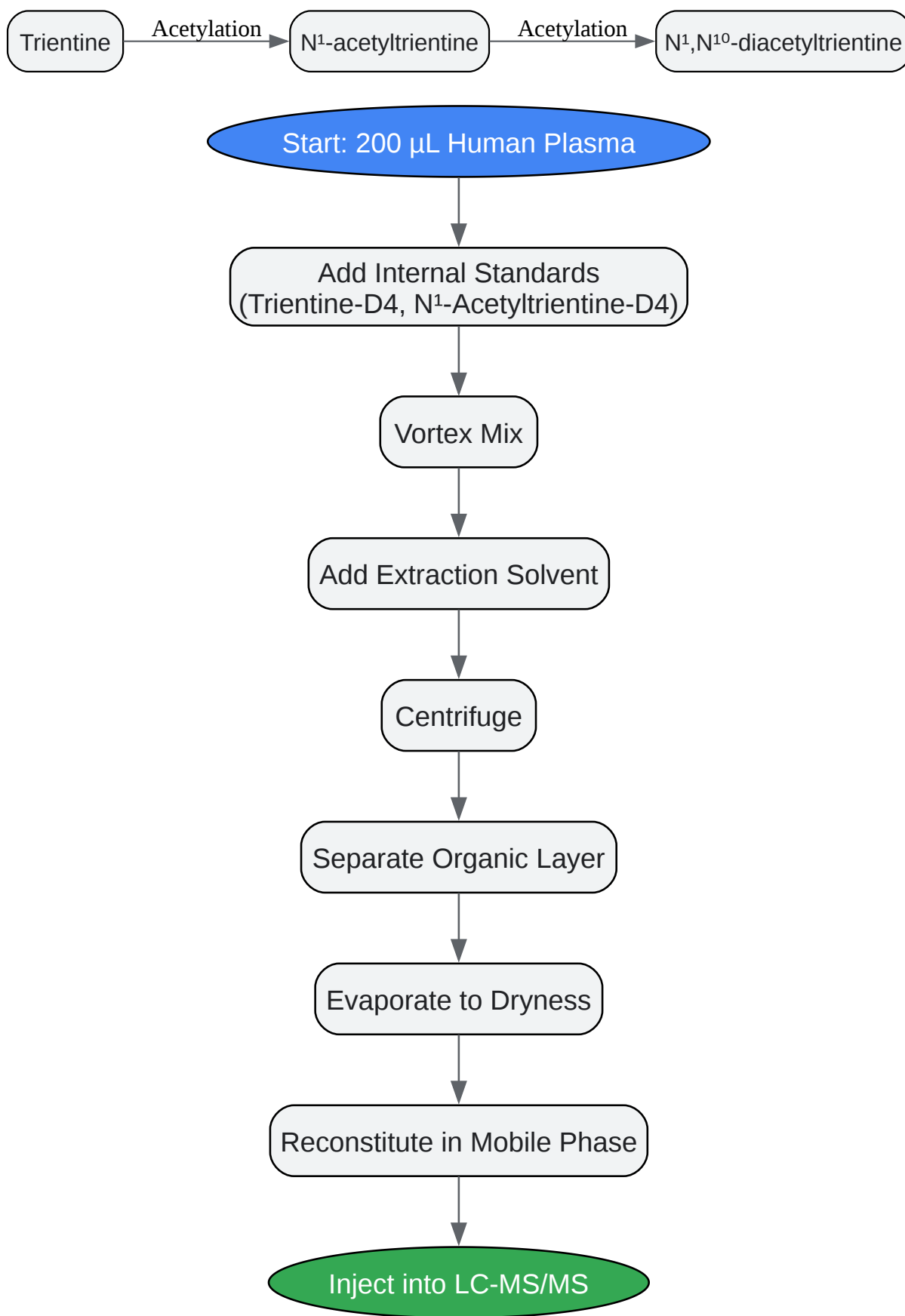
For Researchers, Scientists, and Drug Development Professionals

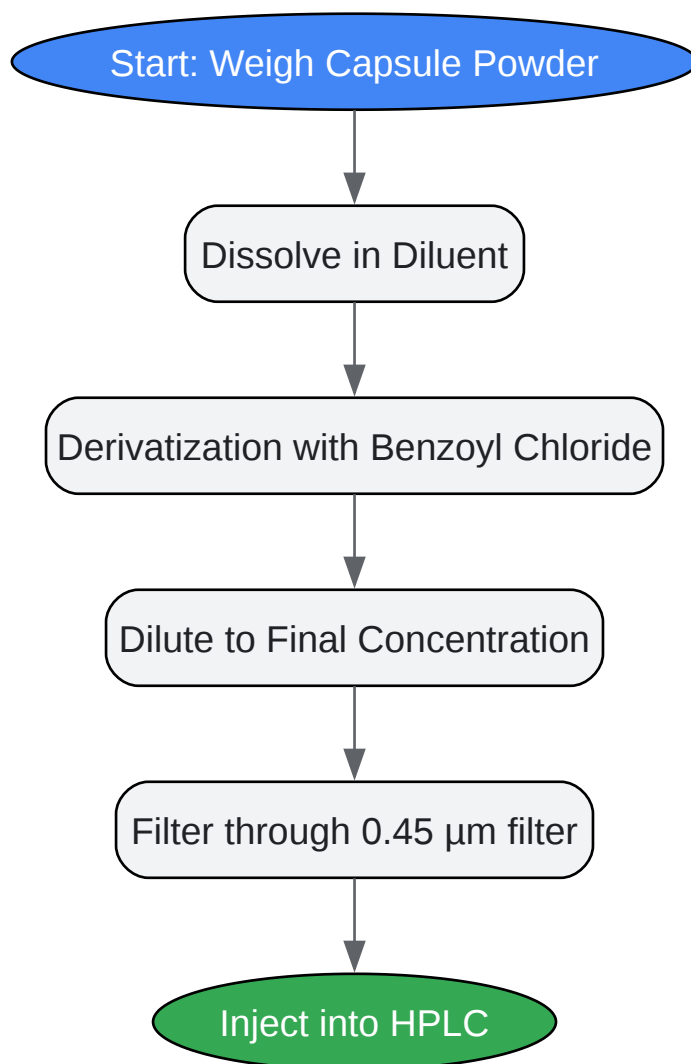
## Introduction

Trientine, a copper-chelating agent primarily used in the treatment of Wilson's disease, undergoes in vivo acetylation to form its main metabolites, N<sup>1</sup>-acetyltrientine and N<sup>1</sup>,N<sup>10</sup>-diacetyltrientine. The effective monitoring of Trientine and its acetylated metabolites is crucial for pharmacokinetic studies, therapeutic drug monitoring, and quality control of pharmaceutical formulations. This document provides detailed application notes and protocols for the chromatographic separation of Trientine and its acetylated metabolites using High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

## Metabolic Pathway of Trientine

Trientine is metabolized in the body through acetylation, leading to the formation of N<sup>1</sup>-acetyltrientine and N<sup>1</sup>,N<sup>10</sup>-diacetyltrientine. Understanding this pathway is essential for developing analytical methods that can simultaneously quantify the parent drug and its metabolites.





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